

# A Comprehensive Technical Guide to Dimethyl(vinyl)silane

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## Compound of Interest

Compound Name: Dimethyl(vinyl)silane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **dimethyl(vinyl)silane**, a versatile organosilicon compound. This document outlines its chemical identity, physicochemical properties, synthesis, and key applications, with a focus on its relevance to research and development.

## Chemical Identity

**Dimethyl(vinyl)silane**, a member of the vinylsilane family, is a valuable intermediate in organic and organosilicon chemistry.

- IUPAC Name: ethenyl(dimethyl)silane[1]
- CAS Number: 18243-27-1[1]
- Synonyms: Dimethylvinylsilane, Vinyl dimethylsilane, silane, ethenyl dimethyl-[1]
- Molecular Formula: C<sub>4</sub>H<sub>10</sub>Si[1]
- InChI: InChI=1/C4H10Si/c1-4-5(2)3/h4-5H,1H2,2-3H3[1]

## Physicochemical Properties

A summary of the key physicochemical properties of **dimethyl(vinyl)silane** is presented in the table below, providing essential data for experimental design and evaluation.

Property	Value	Reference
Molecular Weight	86.21 g/mol	[2][3]
Appearance	Colorless transparent liquid	[1]
Density	0.674 g/cm <sup>3</sup> (at 25 °C)	[1]
Boiling Point	36-37 °C	[1]
Melting Point	-110 °C	[1]
Vapor Pressure	359 mmHg (at 25°C)	[1]
Refractive Index	1.3885	[1][3]
Solubility	Soluble in organic solvents such as alcohols, ethers, and aromatic hydrocarbons.	[1]

## Synthesis and Reactivity

**Dimethyl(vinyl)silane** and its derivatives are synthesized through various established methods. The vinyl group and the silicon-hydride or silicon-halogen bond are key reactive sites, enabling a wide range of chemical transformations.

### General Synthesis of Dimethyl(vinyl)silane

A common laboratory-scale synthesis of **dimethyl(vinyl)silane** involves the reaction of a dichlorodimethylsilane with a vinylating agent.[1] A typical procedure is outlined below.

#### Experimental Protocol: Synthesis of **Dimethyl(vinyl)silane**

- Reaction: Dichlorodimethylsilane ((CH<sub>3</sub>)<sub>2</sub>SiCl<sub>2</sub>) is reacted with a vinylating agent, such as lithium methyl vinyl aluminum hydride (LiAlH(CH<sub>3</sub>)CH<sub>2</sub>CH=CH<sub>2</sub>), in an anhydrous solvent.[1]
- Solvent: Anhydrous tetrahydrofuran (THF) is commonly used as the reaction solvent.[1]

- Procedure:
  - In a flame-dried reaction vessel under an inert atmosphere (e.g., argon or nitrogen), dissolve dichlorodimethylsilane in anhydrous THF.
  - Cool the solution to a suitable temperature (e.g., 0 °C).
  - Slowly add the vinylating agent to the stirred solution.
  - After the addition is complete, allow the reaction mixture to warm to room temperature and stir for a specified period.
  - The reaction is then quenched, typically with a careful addition of water or an aqueous solution.
  - The product, **dimethyl(vinyl)silane**, is isolated and purified using standard techniques such as distillation.

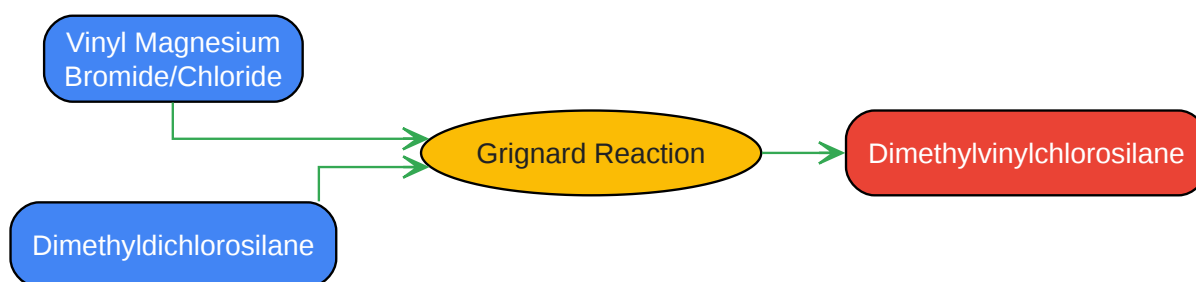
## Synthesis of Dimethylvinylchlorosilane via Grignard Reaction

A related and important compound, dimethylvinylchlorosilane, is often synthesized via a Grignard reaction.<sup>[4]</sup> This process is a cornerstone for accessing a variety of vinylsilane building blocks.

### Experimental Protocol: Synthesis of Dimethylvinylchlorosilane

- Reactants: Dimethyldichlorosilane serves as the silicon source, and a vinyl Grignard reagent, such as vinyl magnesium bromide or vinyl magnesium chloride, acts as the vinylating agent.<sup>[4]</sup>
- Catalyst: Antimony trichloride ( $\text{SbCl}_3$ ) can be used as a catalyst.<sup>[4]</sup>
- Solvent: Anhydrous tetrahydrofuran (THF) is the preferred solvent for the Grignard reagent.<sup>[4]</sup>
- Procedure:<sup>[4]</sup>

- Prepare the vinyl Grignard reagent in anhydrous THF.
- In a separate reaction vessel, charge dimethyldichlorosilane and the catalyst.
- Slowly add the prepared Grignard reagent to the dimethyldichlorosilane solution, maintaining the reaction temperature between 20-40 °C.
- Allow the reaction to proceed for 4 to 6 hours.
- Post-reaction workup involves the addition of a high-boiling point ether (e.g., diethylene glycol dimethyl ether) to aid in the removal of THF by distillation, followed by fractional distillation to isolate the dimethylvinylchlorosilane product.



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Synthesis of Dimethylvinylchlorosilane via Grignard Reaction.

## Applications in Research and Development

**Dimethyl(vinyl)silane** and its derivatives are pivotal in various scientific and industrial domains.

- **Silane Coupling Agents:** These compounds are utilized to enhance the adhesion between organic polymers and inorganic materials in composites, plastics, and coatings.<sup>[1]</sup>
- **Crosslinking Agents:** The vinyl group's reactivity allows it to participate in polymerization reactions, serving as a crosslinker to improve the mechanical properties of materials like silicone rubber.<sup>[1]</sup>

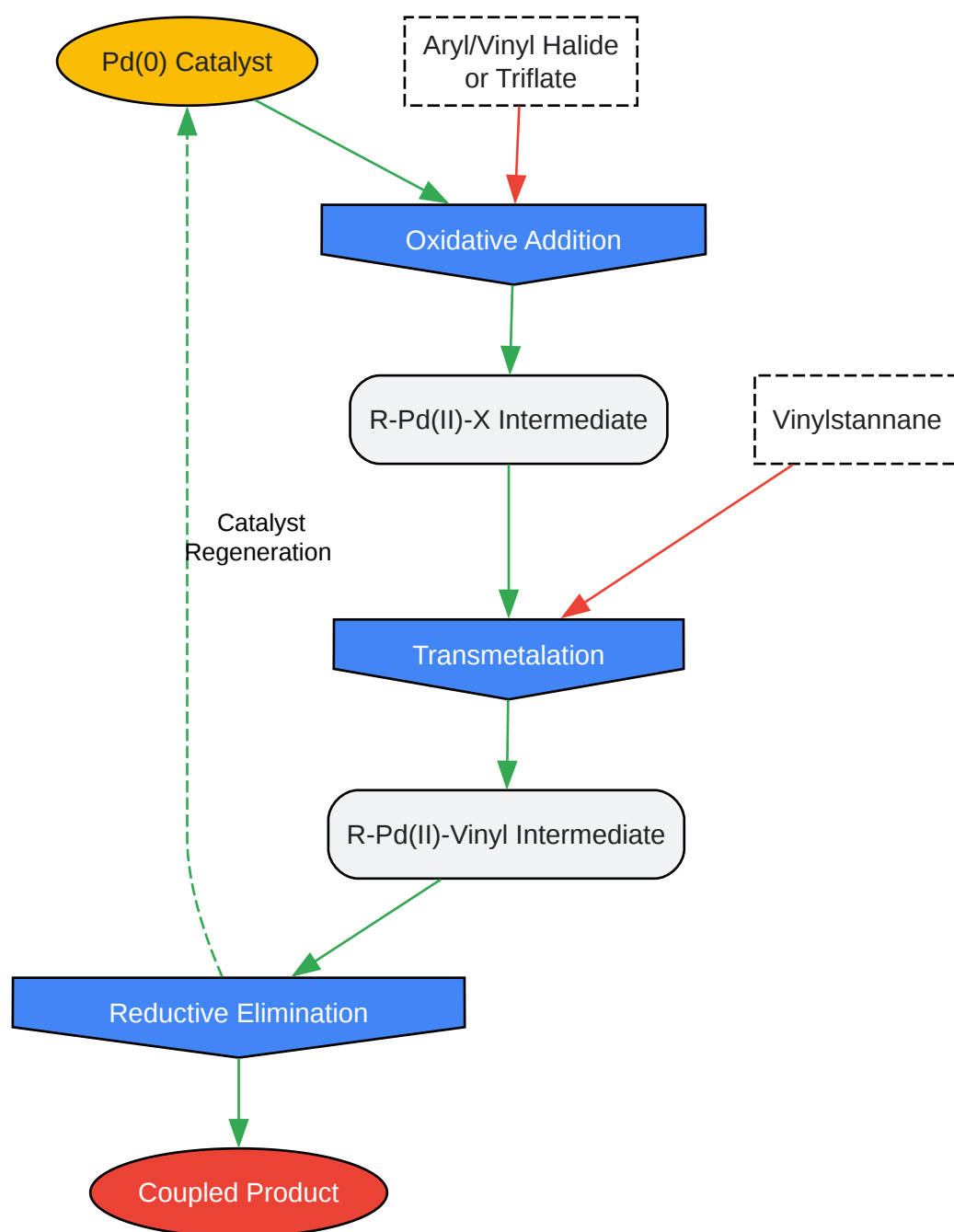
- **Surface Treatment Agents:** They are employed to modify surfaces, imparting properties such as hydrophobicity, corrosion resistance, and wear resistance.[\[1\]](#)
- **Electronics Industry:** **Dimethyl(vinyl)silane** derivatives are components in electronic packaging materials and semiconductor manufacturing.[\[1\]](#)
- **Organic Synthesis:** In drug discovery and development, vinylsilanes are versatile intermediates. They participate in powerful carbon-carbon bond-forming reactions like the Stille and Hiyama cross-coupling reactions, enabling the synthesis of complex organic molecules.[\[5\]](#)[\[6\]](#)

## Role in Cross-Coupling Reactions

Vinylsilanes are key reagents in palladium-catalyzed cross-coupling reactions, which are fundamental in the synthesis of pharmaceuticals and other complex organic molecules.

### Catalytic Cycle of the Stille Cross-Coupling Reaction

The Stille reaction couples an organostannane with an organic halide.[\[6\]](#)[\[7\]](#) When a vinylstannane is used, a vinyl group is transferred. The general catalytic cycle is depicted below.

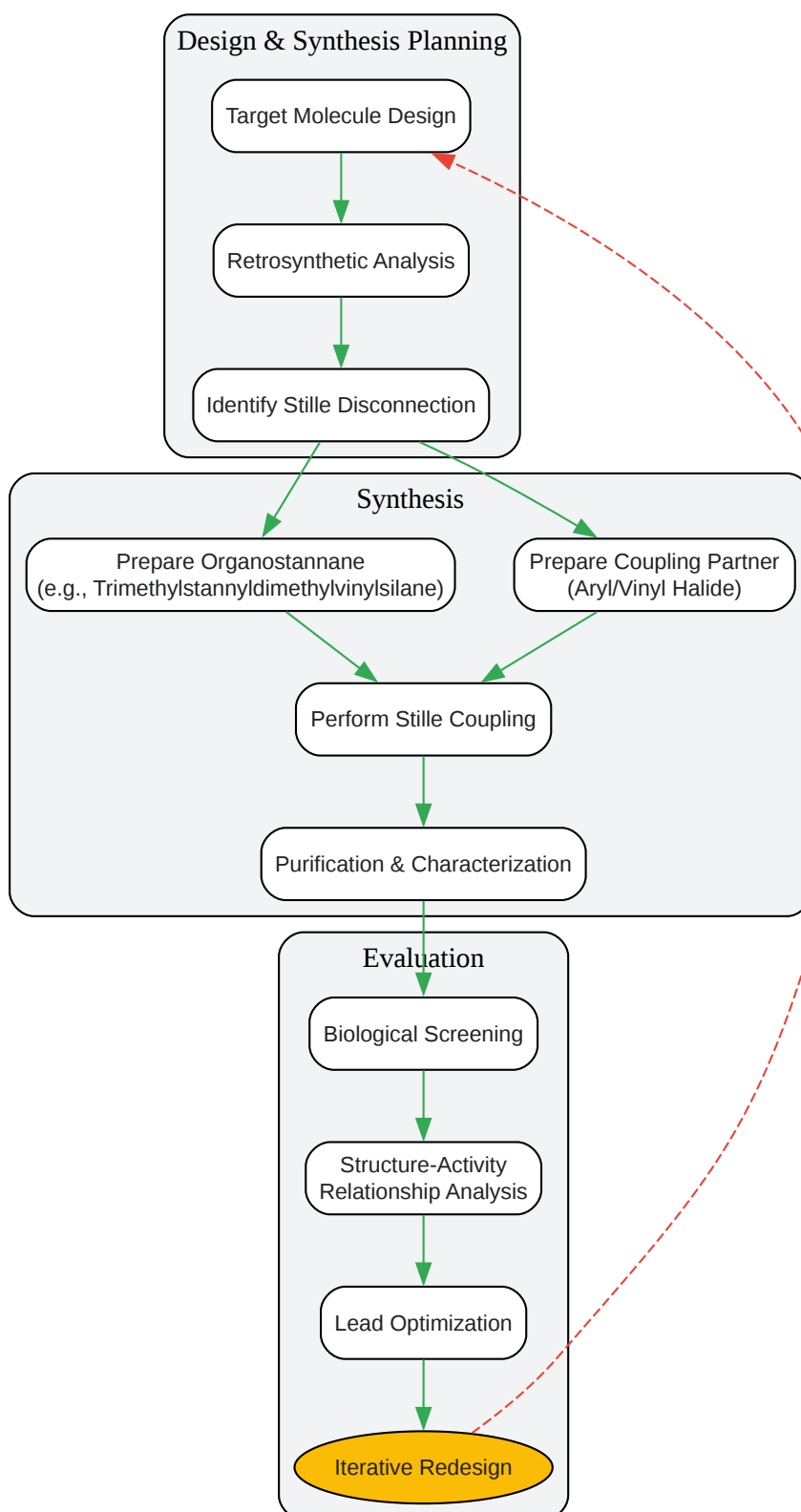


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### Catalytic Cycle of the Stille Cross-Coupling Reaction.

#### Experimental Workflow for Stille Coupling in Medicinal Chemistry

The application of the Stille reaction in a drug discovery program follows a structured workflow, from molecular design to the synthesis and evaluation of candidate compounds.



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Workflow for Stille Coupling in Medicinal Chemistry.

## Safety Information

**Dimethyl(vinyl)silane** is an irritant.[1] It is crucial to handle this chemical with appropriate safety precautions. Avoid contact with skin and eyes, and ensure operations are conducted in a well-ventilated area to prevent inhalation of vapors.[1] Always use personal protective equipment, including gloves, goggles, and protective clothing.[1]

This guide provides a foundational understanding of **dimethyl(vinyl)silane** for professionals in research and drug development. For specific applications and handling procedures, consulting detailed safety data sheets and relevant literature is strongly recommended.

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## References

- 1. chembk.com [chembk.com]
- 2. Dimethyl(vinyl)silane | C<sub>4</sub>H<sub>10</sub>Si | CID 640004 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. CAS # 18243-27-1, Dimethyl(Vinyl)Silane: more information. [www.chemblink.com]
- 4. CN109305985B - Synthesis method of dimethylvinylchlorosilane - Google Patents [patents.google.com]
- 5. benchchem.com [benchchem.com]
- 6. benchchem.com [benchchem.com]
- 7. benchchem.com [benchchem.com]
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